

In-Depth Technical Guide: Acid Brown 283

Safety and Handling

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Compound of Interest

Compound Name: Acid Brown 283

Cat. No.: B1172437

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document provides a comprehensive overview of the available safety information and general handling precautions for **Acid Brown 283**. It is intended for informational purposes for a technical audience. A definitive safety assessment should always be made in consultation with the most current Safety Data Sheet (SDS) provided by the supplier and by conducting a thorough risk assessment for the specific laboratory procedures being undertaken.

Introduction

Acid Brown 283 (CAS No. 12219-66-8) is a monoazo 1:2 metal complex dye.^[1] It is primarily used in the textile and leather industries for dyeing wool, nylon, and silk.^{[1][2]} As with any chemical substance, a thorough understanding of its potential hazards and proper handling procedures is essential to ensure the safety of laboratory personnel. This guide summarizes the available safety data, provides general experimental protocols for toxicity testing, and outlines best practices for handling and disposal.

Hazard Identification and Classification

The Safety Data Sheet (SDS) for **Acid Brown 283** indicates several potential hazards.^[3] While specific quantitative toxicity data such as LD50 (lethal dose, 50%) and LC50 (lethal concentration, 50%) are listed as "Unlisted," the available information suggests that the substance should be handled with care.^[3]

Table 1: Summary of Hazard Information for **Acid Brown 283**^[3]

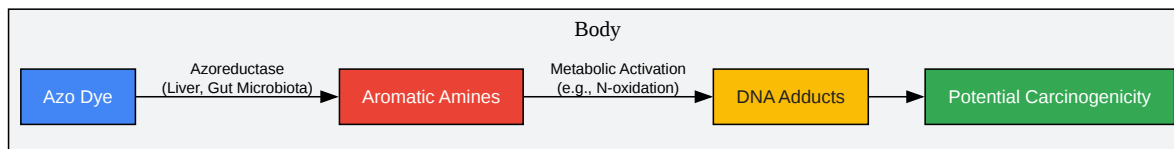
Hazard Classification	Description
Acute Toxicity (Oral)	Harmful if swallowed. May cause gastrointestinal irritation with nausea, vomiting, and diarrhea.
Skin Corrosion/Irritation	May cause skin irritation in sensitive individuals upon prolonged or repeated contact.
Serious Eye Damage/Irritation	Dust may cause eye irritation and inflammation.
Respiratory Irritation	May cause irritation of the respiratory tract upon inhalation.
Germ Cell Mutagenicity	Mutagenicity data has been reported, but specific results are not provided in the SDS.
Carcinogenicity	Not listed as a carcinogen by ACGIH, IARC, NIOSH, NTP, or OSHA.
Other Hazards	Possible risks of irreversible effects.

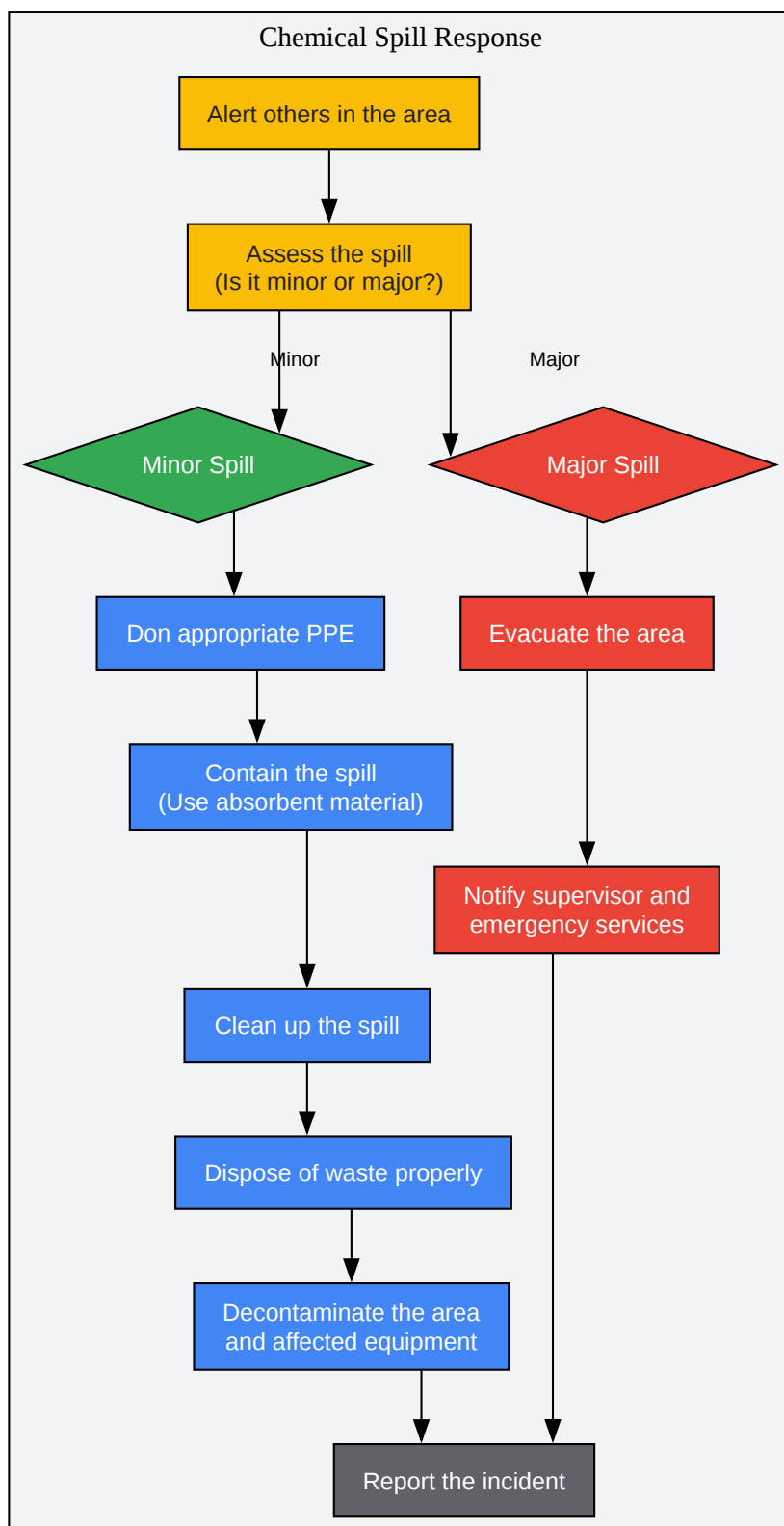
Toxicological Data

A significant gap exists in the publicly available quantitative toxicological data for **Acid Brown 283**. The SDS explicitly states that LD50 and LC50 values are unlisted.^[3] However, it does mention that mutagenicity data has been reported.^[3] Without access to the specific study, a definitive conclusion on its mutagenic potential cannot be made.

General Toxicology of Azo Dyes

Azo dyes as a class have been studied for their toxicological properties. A primary concern is their metabolism, which can occur in the liver and by intestinal microorganisms.^[4] The reductive cleavage of the azo bond (-N=N-) can lead to the formation of aromatic amines.^[4] Some aromatic amines are known or suspected carcinogens.^[4] The genotoxicity of some azo dyes is linked to these metabolic breakdown products.^[4]





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